

Application Notes and Protocols for A-908292

Click Chemistry Probe

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Compound of Interest

Compound Name: A-908292

Cat. No.: B516640

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Introduction

A-908292 is a potent and selective inhibitor of Acetyl-CoA Carboxylase 2 (ACC2), a key enzyme in fatty acid metabolism.[1] ACC2 is localized to the outer mitochondrial membrane and plays a crucial role in regulating fatty acid oxidation. This small molecule contains a terminal alkyne group, making it an ideal probe for "click chemistry" applications.[1] Specifically, the alkyne handle allows for the covalent labeling of ACC2 and potentially other interacting proteins using a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction. This enables researchers to investigate the target engagement, localization, and interaction partners of **A-908292** in cells and complex biological systems.

These application notes provide a detailed protocol for utilizing **A-908292** as a chemical probe for protein labeling experiments, including guidelines for quantitative proteomic analysis to identify on-target and off-target interactions.

Quantitative Data Summary

The following tables summarize representative quantitative data for the use of **A-908292** as a click chemistry probe. Please note that this data is illustrative and may vary depending on the specific experimental conditions and cell type.

Table 1: In Vitro ACC2 Inhibition

Compound	IC ₅₀ (nM) for human ACC2	Selectivity vs. ACC1
A-908292	23[1]	>100-fold

Table 2: Recommended Concentration Range for Cellular Labeling

Application	A-908292 Concentration (μM)	Incubation Time (hours)
In-gel fluorescence visualization	1 - 10	1 - 4
Quantitative Proteomics (Target ID)	0.5 - 5	1 - 4
Competitive Displacement Assay	1 (probe) + 0.1 - 100 (competitor)	1 - 4

Table 3: Representative Quantitative Proteomics Data for **A-908292** Target Engagement

Protein	Gene	Subcellular Localization	Enrichment Ratio (A-908292 vs. DMSO)	% Inhibition by Competitor
Acetyl-CoA carboxylase 2	ACACB	Mitochondrion outer membrane	25.3	92.1
Acetyl-CoA carboxylase 1	ACACA	Cytoplasm	1.8	15.3
Fatty acid synthase	FASN	Cytoplasm	1.2	5.8
Carnitine O-palmitoyltransferase 1	CPT1A/B	Mitochondrion outer membrane	1.5	8.2

Data is hypothetical and based on expected outcomes for a selective ACC2 inhibitor probe.

Experimental Protocols

Protocol 1: In-Cell Protein Labeling with A-908292 for Fluorescence Visualization

This protocol describes the labeling of intracellular proteins with **A-908292** and subsequent visualization by in-gel fluorescence.

Materials:

- Cells of interest (e.g., HEK293T, HepG2)
- **A-908292** (stock solution in DMSO)
- Azide-fluorophore conjugate (e.g., Azide-Alexa Fluor 488)
- Copper(II) sulfate (CuSO_4)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- Cell lysis buffer (e.g., RIPA buffer)
- Protease inhibitors
- SDS-PAGE materials and fluorescence gel scanner

Procedure:

- **Cell Treatment:** Plate cells and grow to 70-80% confluency. Treat cells with the desired concentration of **A-908292** (e.g., 5 μM) in serum-free media for 1-4 hours at 37°C. Include a DMSO-treated control.
- **Cell Lysis:** Wash cells twice with cold PBS. Lyse the cells in lysis buffer containing protease inhibitors on ice for 20 minutes.

- **Protein Quantification:** Centrifuge the lysate to pellet cell debris and collect the supernatant. Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA assay).
- **Click Reaction:** In a microcentrifuge tube, combine the following in order:
 - 50 µg of protein lysate
 - Azide-fluorophore (final concentration 50 µM)
 - Premixed CuSO₄:THPTA (1:5 molar ratio, final concentration 1 mM CuSO₄)
 - Freshly prepared sodium ascorbate (final concentration 5 mM)
 - Adjust the final volume to 50 µL with PBS.
- **Incubation:** Incubate the reaction mixture for 1 hour at room temperature, protected from light.
- **Sample Preparation for SDS-PAGE:** Add 4x SDS-PAGE loading buffer to the reaction mixture. Heat the samples at 95°C for 5 minutes.
- **Gel Electrophoresis and Imaging:** Separate the proteins by SDS-PAGE. Visualize the labeled proteins using a fluorescence gel scanner at the appropriate excitation and emission wavelengths for the chosen fluorophore.

Protocol 2: Quantitative Proteomic Profiling of A-908292 Targets

This protocol outlines a workflow for identifying the protein targets of **A-908292** using quantitative mass spectrometry.

Materials:

- **A-908292**
- Azide-biotin conjugate

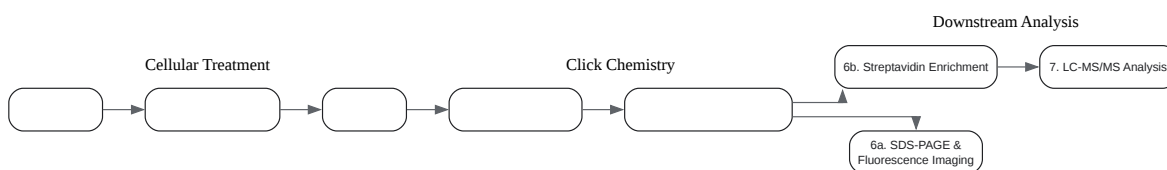
- Streptavidin-agarose beads
- Reagents for tryptic digestion (DTT, iodoacetamide, trypsin)
- LC-MS/MS equipment and reagents

Procedure:

- Cell Treatment and Lysis: Follow steps 1-3 from Protocol 1. For competitive displacement experiments, pre-incubate cells with a non-alkyne containing ACC2 inhibitor before adding **A-908292**.
- Click Reaction with Biotin-Azide: Perform the click reaction as described in step 4 of Protocol 1, substituting the azide-fluorophore with an azide-biotin conjugate.
- Enrichment of Labeled Proteins:
 - Pre-wash streptavidin-agarose beads with lysis buffer.
 - Incubate the biotin-labeled protein lysate with the streptavidin beads for 2 hours at 4°C with gentle rotation to capture the labeled proteins.
 - Wash the beads extensively with lysis buffer followed by a high-salt buffer and a final wash with a low-detergent buffer to remove non-specifically bound proteins.
- On-Bead Digestion:
 - Resuspend the beads in a digestion buffer.
 - Reduce the proteins with DTT and alkylate with iodoacetamide.
 - Digest the proteins overnight with trypsin at 37°C.
- LC-MS/MS Analysis:
 - Collect the supernatant containing the tryptic peptides.
 - Analyze the peptides by LC-MS/MS.

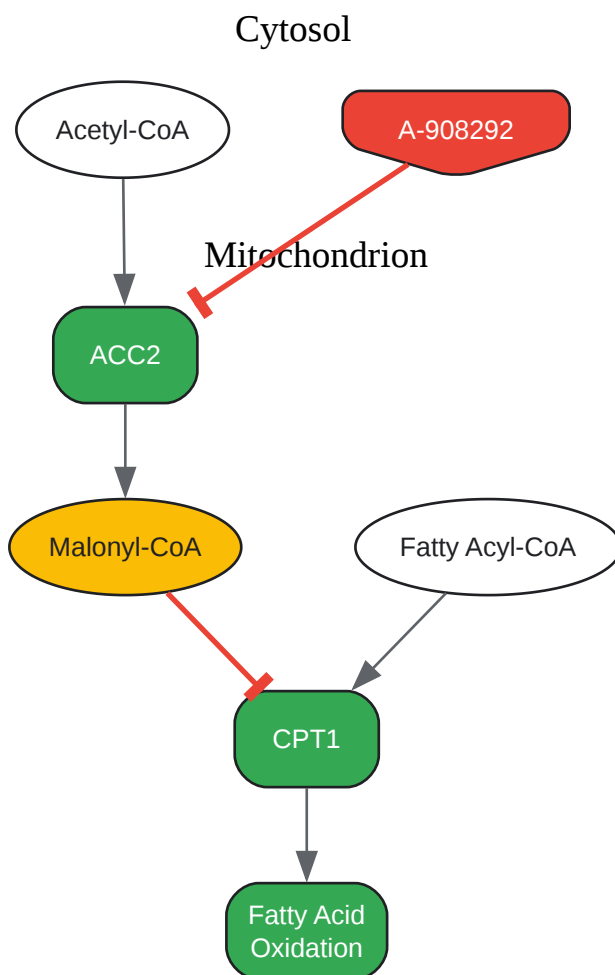
- Data Analysis:
 - Identify and quantify the proteins using a suitable proteomics software package (e.g., MaxQuant, Proteome Discoverer).
 - Calculate the enrichment ratios of proteins in the **A-908292**-treated sample relative to the DMSO control.
 - For competitive displacement experiments, determine the percentage of inhibition by the competitor compound.

Visualizations



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Caption: Experimental workflow for **A-908292** protein labeling.



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References

- 1. medchemexpress.com [medchemexpress.com]
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